

Proper Disposal Procedures for CZC-54252 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CZC-54252 hydrochloride

CAS No.: 1784253-05-9

Cat. No.: B3179278

[Get Quote](#)

The following provides essential safety and logistical information for the proper disposal of **CZC-54252 hydrochloride**, ensuring compliance and laboratory safety. This guidance is intended for researchers, scientists, and drug development professionals.

Hazard Assessment

According to available Safety Data Sheets (SDS), **CZC-54252 hydrochloride** is not classified as a hazardous substance or mixture[1][2]. However, it is crucial to handle this compound with care, adhering to standard laboratory safety protocols. Precautionary measures include avoiding the generation of dust and preventing contact with skin and eyes[2][3].

Personal Protective Equipment (PPE)

Before handling **CZC-54252 hydrochloride** for disposal, ensure the following personal protective equipment is used:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.

- Body Protection: A standard laboratory coat.
- Respiratory Protection: If there is a risk of dust formation, a dust respirator is recommended[3].

Waste Collection and Storage

Proper collection and storage of **CZC-54252 hydrochloride** waste are critical to ensure safety and compliance.

- Collect Waste: Carefully sweep up any solid waste material, ensuring not to create dust clouds[3].
- Containerize: Place the collected waste into a clearly labeled, sealed container to await disposal[3].
- Store Securely: Store the sealed waste container in a designated, well-ventilated area, away from incompatible materials.

Disposal Protocol

While **CZC-54252 hydrochloride** is not classified as hazardous, the standard and required procedure for its disposal is through a licensed chemical disposal service. This ensures adherence to all relevant regulations.

Step 1: Consult Regulations Always operate in accordance with prevailing country, federal, state, and local regulations for chemical waste disposal[1].

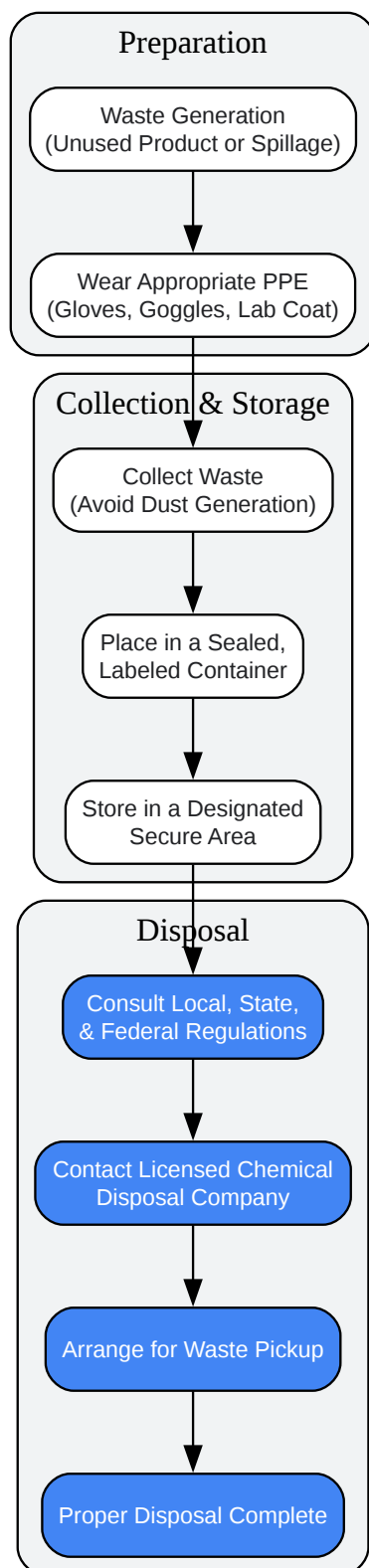
Step 2: Engage a Professional Disposal Service Contact a licensed chemical disposal company to manage the disposal of both the product and any contaminated packaging[3]. Provide them with the Safety Data Sheet to ensure they have all the necessary information for proper handling and disposal.

Step 3: Documentation Maintain records of the disposal process, including the name of the disposal company and the date of collection, as part of good laboratory practice and for regulatory compliance.

Summary of Chemical and Disposal Information

Property	Information	Reference
Product Name	CZC-54252 hydrochloride	[1]
CAS Number	1784253-05-9	[1]
Molecular Formula	C22H26Cl2N6O4S	[1]
Hazard Classification	Not a hazardous substance or mixture	[1] [2]
Primary Disposal Guideline	Dispose of substance and contaminated packaging in accordance with prevailing country, federal, state, and local regulations. Contact a licensed chemical disposal company.	[1] [3]

Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **CXC-54252 hydrochloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [2. CZC 54252 | CAS 1191911-27-9 | LRRK2 inhibitor | StressMarq Biosciences Inc.](#) [stressmarq.com]
- [3. cdn1.sinobiological.com](https://cdn1.sinobiological.com) [cdn1.sinobiological.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for CZC-54252 Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3179278/docs#proper-disposal-procedures-for-czc-54252-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)